Application Note: Preparation of 2-Bromophenyl 4-piperidinyl ether Hydrochloride Solutions

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Compound of Interest	
Compound Name:	*2-Bromophenyl 4-piperidinyl ether hydrochloride*
CAS No.:	*916889-48-0*
Cat. No.:	*B1340265*

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Introduction & Scope

2-Bromophenyl 4-piperidinyl ether hydrochloride (CAS: 916889-48-0) is a critical pharmacophore scaffold used extensively in fragment-based drug discovery (FBDD). Structurally, it combines a lipophilic brominated aryl ether with a polar piperidine ring, making it a versatile intermediate for synthesizing GPCR ligands (particularly 5-HT and Sigma receptors) and a valuable fragment for Suzuki-Miyaura cross-coupling reactions.

This guide provides a standardized protocol for solubilizing and storing this compound. The heterogeneity of experimental requirements—ranging from high-concentration synthetic stocks to low-concentration biological assays—demands a rigorous approach to solvent selection to prevent precipitation and ensure compound stability.

Physicochemical Properties[1][2]

Understanding the intrinsic properties of the hydrochloride salt is prerequisite to successful solution preparation. The HCl moiety confers improved water solubility compared to the free

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base, but the lipophilic bromophenyl ring limits thermodynamic solubility in pure aqueous buffers at neutral pH.

Property	Value	Notes
IUPAC Name	4-(2-Bromophenoxy)piperidine hydrochloride	
CAS Number	916889-48-0	HCl Salt form
Molecular Formula	$C_{11}H_{14}BrNO$[1][2] · HCl	
Molecular Weight	292.60 g/mol	Use this value for Molarity calculations
Appearance	White to off-white solid	Hygroscopic
Solubility (DMSO)	≥ 50 mM	Recommended for Stock
Solubility (Water)	~10–20 mM	pH dependent; risk of precipitation at pH > 7
Storage	-20°C, Desiccated	Protect from moisture

Critical Handling & Safety (Expertise & Trustworthiness)

The Causality of Salt Forms: Researchers often mistake the solubility of the HCl salt for the free base. While the HCl salt dissolves readily in water initially, neutralizing the solution (e.g., adding it to a pH 7.4 PBS buffer) can deprotonate the piperidine nitrogen (pKa ~9–10), reverting it to the lipophilic free base and causing "crashing out" (precipitation).

Self-Validating Protocol Step: Always check the solution for turbidity immediately after dilution into biological buffer. If the solution turns cloudy, the compound has precipitated, and the concentration is no longer valid.

Protocol A: Preparation of 50 mM DMSO Stock Solution (Master Stock)

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Purpose: Long-term storage and high-concentration synthetic intermediate use.

Materials

- 2-Bromophenyl 4-piperidinyl ether HCl (Solid)[2]
- Dimethyl sulfoxide (DMSO), Anhydrous, ≥99.9% (Sigma-Aldrich or equivalent)
- Vortex mixer
- Amber glass vials (Borosilicate)

Step-by-Step Methodology

- Equilibration: Allow the vial of solid compound to warm to room temperature before opening to prevent condensation, which degrades the hygroscopic HCl salt.
- Weighing: Weigh 14.63 mg of the compound.
  - Calculation:

    .
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the vial.
- Dissolution: Vortex vigorously for 30–60 seconds.
  - Observation: The solution should be clear and colorless. If particles remain, sonicate for 5 minutes at room temperature.
- Aliquoting: Dispense into 50–100 µL aliquots in amber vials to minimize freeze-thaw cycles.
- Storage: Store at -20°C. Stable for 6 months.

Protocol B: Preparation of Working Solutions for Biological Assays

Purpose: Diluting the Master Stock for cell-based assays or receptor binding (Final DMSO < 1%).

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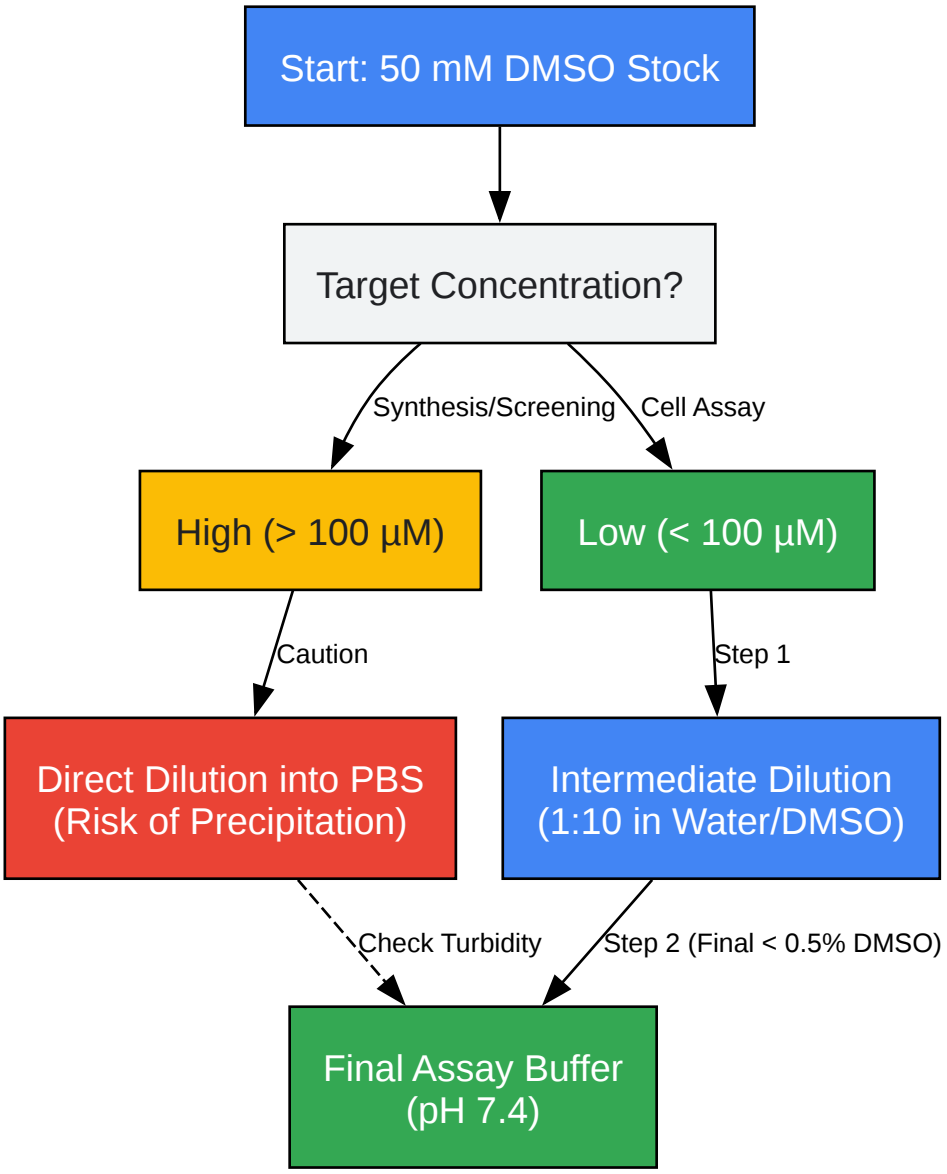
Workflow Diagram: Solubility Decision Tree



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Caption: Decision logic for diluting hydrophobic salts. Intermediate dilution prevents "shock" precipitation.

Step-by-Step Methodology (Serial Dilution)

To achieve a 10 µM final assay concentration (0.1% DMSO):

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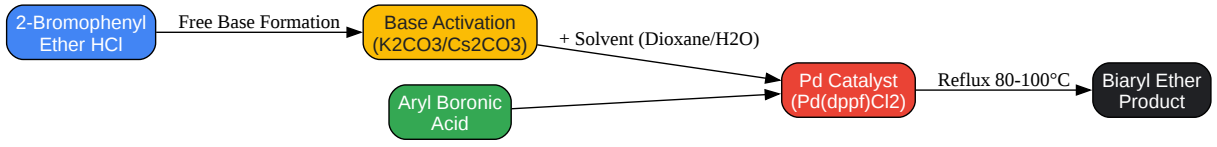
- Thaw: Thaw a 50 mM DMSO stock aliquot at room temperature. Vortex ensures homogeneity.
- Intermediate Dilution (100x):
  - Pipette 10 µL of 50 mM Stock into 990 µL of sterile water (or culture media).
  - Result: 500 µM solution (1% DMSO).
  - Why? Diluting directly into high-salt buffer (PBS) can cause immediate precipitation due to the "salting-out" effect. Water is a safer intermediate.
- Final Dilution (50x):
  - Pipette 20 µL of the 500 µM Intermediate Solution into 980 µL of Assay Buffer.
  - Result: 10 µM Final Concentration (0.02% DMSO).
- Validation: Visually inspect for clarity.

Experimental Workflow: Suzuki-Miyaura Coupling (Synthetic Application)

If using this compound as a building block, the bromide group is the reactive handle.



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Caption: General workflow for utilizing the 2-bromophenyl scaffold in cross-coupling reactions.

References

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- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 44630758, 4-(4-Bromophenyl)piperidine hydrochloride. (Note: Structural analog used for physicochemical property estimation). Retrieved from [Link]
- ChemSrc (2023).**2-Bromophenyl 4-piperidinyl ether hydrochloride** (CAS 916889-48-0) Physicochemical Data. Retrieved from [Link]

(Note: Specific biological literature for this exact ether-linked fragment is proprietary or sparse; protocols are derived from standard operating procedures for lipophilic piperidine salts.)

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Sources

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